An In-Depth Technical Guide to 2,4,6-Trimethyl-3-hydroxypyridine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2,4,6-Trimethyl-3-hydroxypyridine*
CAS No.:	*1123-65-5*
Cat. No.:	*B180346*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2,4,6-trimethyl-3-hydroxypyridine** (IUPAC name: 2,4,6-trimethylpyridin-3-ol), a heterocyclic organic compound with potential applications in medicinal chemistry and organic synthesis. This document delves into the compound's discovery and historical context, its physicochemical properties, detailed synthesis protocols, and a review of its known and potential biological activities. The guide is intended to be a valuable resource for researchers and professionals in the fields of chemistry and drug development, offering both foundational knowledge and practical insights into the utility of this substituted pyridine.

Introduction

Pyridine and its derivatives are fundamental scaffolds in medicinal chemistry, forming the core of numerous pharmaceuticals and biologically active compounds.[1][2] The introduction of a hydroxyl group at the 3-position of the pyridine ring, as seen in 3-hydroxypyridines, imparts unique electronic and hydrogen-bonding properties, making them attractive building blocks for

© 2026 BenchChem. All rights reserved.

drug design.[3] **2,4,6-Trimethyl-3-hydroxypyridine**, a specific substituted 3-hydroxypyridine, presents an interesting case for exploration due to the influence of the methyl groups on its steric and electronic characteristics. This guide aims to consolidate the available scientific knowledge on this compound, providing a detailed technical resource for its synthesis, characterization, and potential applications.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is paramount for its application in research and development. The key identifiers and properties of **2,4,6-trimethyl-3-hydroxypyridine** are summarized below.

Property	Value	Source
IUPAC Name	2,4,6-trimethylpyridin-3-ol	[4]
CAS Number	1123-65-5	[4][5]
Molecular Formula	$C_8H_{11}NO$	[4]
Molecular Weight	137.18 g/mol	[4]
Canonical SMILES	CC1=CC(=C(O)C(=N1)C)C	[4]
InChI Key	GWDFAODRANMDFE-UHFFFAOYSA-N	[4]

Synthesis of 2,4,6-Trimethyl-3-hydroxypyridine

The synthesis of **2,4,6-trimethyl-3-hydroxypyridine** can be approached through various methods, primarily involving the modification of its readily available precursor, 2,4,6-trimethylpyridine (also known as 2,4,6-collidine).

Enzymatic Synthesis

A notable and environmentally friendly method for the synthesis of 2,4,6-trimethylpyridin-3-ol is through the use of whole-cell biocatalysis. This approach offers high regioselectivity under mild reaction conditions.

© 2026 BenchChem. All rights reserved.

Experimental Protocol: Bioconversion using Rhodococcus jostii TMP1

This protocol is based on the methodology described for the bioconversion of 2,4,6-trimethylpyridine to its 3-hydroxy derivative.

Materials:

- Resting cells of Rhodococcus jostii TMP1
- 2,4,6-trimethylpyridine
- Phosphate buffer (e.g., 50 mM, pH 7.2)
- Suitable organic solvent for extraction (e.g., ethyl acetate)
- Standard laboratory glassware and incubator shaker

Procedure:

- Cultivation of Rhodococcus jostii TMP1: Cultivate the bacterial strain in a suitable nutrient medium to obtain a sufficient cell mass.
- Preparation of Resting Cells: Harvest the cells by centrifugation and wash them with phosphate buffer to remove residual medium components. Resuspend the cells in the same buffer to a desired optical density.
- Bioconversion Reaction: In a reaction vessel, combine the resting cell suspension with a specific concentration of 2,4,6-trimethylpyridine.
- Incubation: Incubate the reaction mixture under controlled conditions of temperature and agitation (e.g., 30°C, 200 rpm) for a predetermined period to allow for the enzymatic hydroxylation to occur.
- Extraction: After the reaction, separate the cells from the supernatant by centrifugation. Extract the supernatant with an appropriate organic solvent to isolate the product.
- Purification and Analysis: Concentrate the organic extract and purify the **2,4,6-trimethyl-3-hydroxypyridine** using standard chromatographic techniques (e.g., column

© 2026 BenchChem. All rights reserved.

chromatography). Analyze the final product for purity and confirmation of structure using techniques like NMR and mass spectrometry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. innospk.com [innospk.com]
- 2. The Expanding Role of Pyridine and Dihydropyridine Scaffolds in Drug Design - PMC [pmc.ncbi.nlm.nih.gov]
- 3. nbinno.com [nbinno.com]
- 4. 2,4,6-Trimethyl-3-hydroxypyridine | C8H11NO | CID 147625 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2,4,6-Trimethyl-3-hydroxypyridine | 1123-65-5 [chemicalbook.com]

- To cite this document: BenchChem. [An In-Depth Technical Guide to 2,4,6-Trimethyl-3-hydroxypyridine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b180346/docs#an-in-depth-technical-guide-to-2-4-6-trimethyl-3-hydroxypyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.